

Propylparaben-d7: An In-depth Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Propylparaben-d7*

Cat. No.: *B565423*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propylparaben-d7 is the deuterated form of Propylparaben, a widely utilized antimicrobial preservative in cosmetics, pharmaceuticals, and food products.[1][2][3] The substitution of seven hydrogen atoms with deuterium atoms makes it a valuable internal standard for quantitative analysis using methods such as NMR, GC-MS, or LC-MS.[1] Due to the chemical similarity between deuterated and non-deuterated compounds, their safety profiles are generally considered analogous. This guide provides a comprehensive overview of the safety data and handling precautions for **Propylparaben-d7**, primarily based on the available data for Propylparaben, as a specific Safety Data Sheet (SDS) for the deuterated isotopologue is not readily available.

Hazard Identification and Classification

Propylparaben is generally considered to have low acute toxicity.[4] However, it is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200). The primary hazards are related to irritation and the potential to form combustible dust.

GHS Classification:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[5]

- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[5]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[5]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[5]
- Combustible Dust: May form combustible dust concentrations in air.[6]

Signal Word: Warning[5]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]
- May form combustible dust concentrations in air.[6]

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of **Propylparaben-d7**.

Handling:

- Avoid contact with skin and eyes.[7]
- Do not breathe dust, mist, vapors, or spray.
- Wear appropriate personal protective equipment (PPE), including gloves, protective goggles, and a lab coat.[5][6]
- Ensure adequate ventilation, especially in confined areas. Use only outdoors or in a well-ventilated area.[5]

- Ground all equipment containing the material to prevent static discharge.[\[7\]](#)
- Avoid dust formation.
- Do not eat, drink, or smoke when using this product.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Store away from strong oxidizing agents, strong bases, and strong acids.[\[6\]](#)
- Combustible materials should be stored away from extreme heat and sources of ignition.[\[7\]](#)
- A recommended storage temperature is 4°C, sealed and away from direct sunlight.[\[5\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse.[5] If skin irritation occurs, get medical advice/attention.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] Get medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[5] Never give anything by mouth to an unconscious person. Get medical attention if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, alcohol-resistant foam, or carbon dioxide (CO₂).[5][6]
- Unsuitable Extinguishing Media: Do not use a water jet.[6]
- Specific Hazards: Dust clouds can be explosive.[6] Thermal decomposition can lead to the release of irritating gases and vapors, such as carbon monoxide and carbon dioxide.[7]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Evacuate unnecessary personnel.[6]
- Environmental Precautions: Do not let the product enter drains or surface water.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust. Use non-sparking tools.[6]

Data Presentation

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₁₀ H ₅ D ₇ O ₃
Molecular Weight	187.24 g/mol [8]
Appearance	White crystalline powder[6][9][10]
Odor	Odorless or faint aromatic odor[9][10]
Melting Point	95 - 98 °C[6][10][11]
Boiling Point	~301 °C[6]
Solubility	Slightly soluble in water. Soluble in ethanol, ether, and acetone.[9][11]
pH	3 - 4.5 (saturated solution)[6]
Flash Point	185 °C (356°F)[6]
Specific Gravity	1.063 g/cm ³ [7][12]

Toxicological Information

Metric	Value	Species
Acute Oral Toxicity (LD50)	7500 mg/kg[13]	Mouse
Skin Irritation	Mildly irritating[4]	-
Eye Irritation	Can cause minor eye irritation[6]	-
Carcinogenicity	Not classified as a carcinogen[4][14]	-
Mutagenicity	Not considered mutagenic[4]	-
Reproductive Toxicity	May decrease sperm number and motility in rats at high doses[1]	Rat

Stability and Reactivity

- Reactivity: Stable at ambient temperature and under normal conditions of use.[6]
- Chemical Stability: The product is stable under recommended storage conditions.[13]
- Possibility of Hazardous Reactions: Hazardous polymerization will not occur.[6]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition. Avoid creating or spreading dust.[6]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.[6]
- Hazardous Decomposition Products: Carbon oxides (CO, CO₂) under fire conditions.[6][7]

Experimental Protocols

Representative Protocol: Acute Oral Toxicity Study (OECD 423 Guideline)

This protocol outlines a typical methodology for assessing the acute oral toxicity of a substance like Propylparaben.

1. Objective: To determine the acute oral toxicity of the test substance.
2. Test Substance: Propylparaben (or **Propylparaben-d7**).
3. Test Animals:
 - Species: Rat (e.g., Sprague-Dawley or Wistar).
 - Sex: Typically female.
 - Age: 8-12 weeks old.
 - Source: A reputable supplier.
4. Housing and Husbandry:
 - Caging: Housed in appropriate cages with a controlled environment.
 - Temperature: $22 \pm 3^{\circ}\text{C}$.
 - Humidity: 30-70%.
 - Light Cycle: 12 hours light, 12 hours dark.
 - Food and Water: Standard laboratory diet and drinking water available ad libitum.
5. Dose Administration:
 - Vehicle: A suitable vehicle in which the test substance is soluble or can be suspended (e.g., corn oil, water with a suspending agent).
 - Route: Oral gavage.
 - Dose Levels: A starting dose of 300 mg/kg is often used, with subsequent doses of 2000 mg/kg or 5000 mg/kg depending on the outcome.
 - Procedure: A single dose is administered to a group of 3 animals after a short fasting period.
6. Observations:

- **Mortality:** Animals are checked for mortality twice daily.
- **Clinical Signs:** Animals are observed for clinical signs of toxicity shortly after dosing and then at least once daily for 14 days. Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- **Body Weight:** Individual animal weights are recorded shortly before the test substance is administered and at least weekly thereafter.

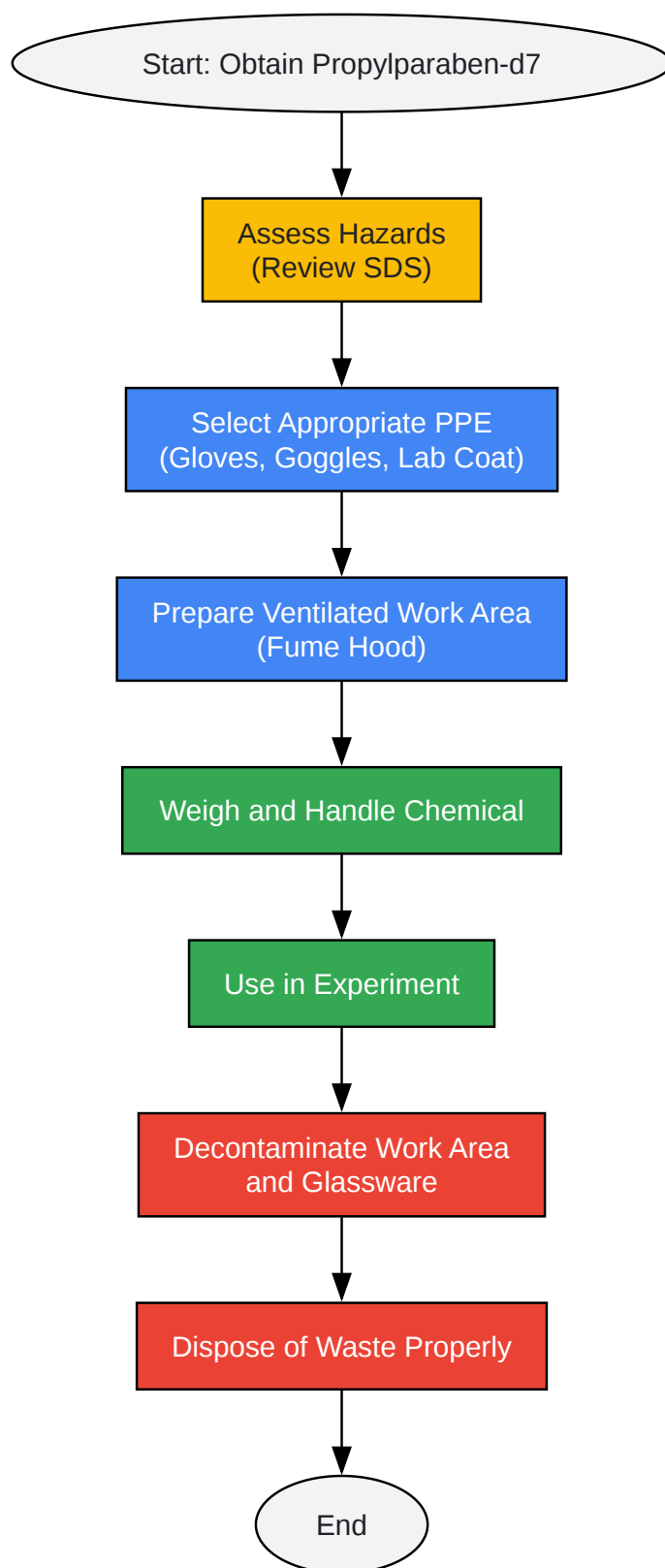
7. Pathological Examination:

- All animals are subjected to a gross necropsy at the end of the observation period. Any abnormalities are recorded.

8. Data Analysis:

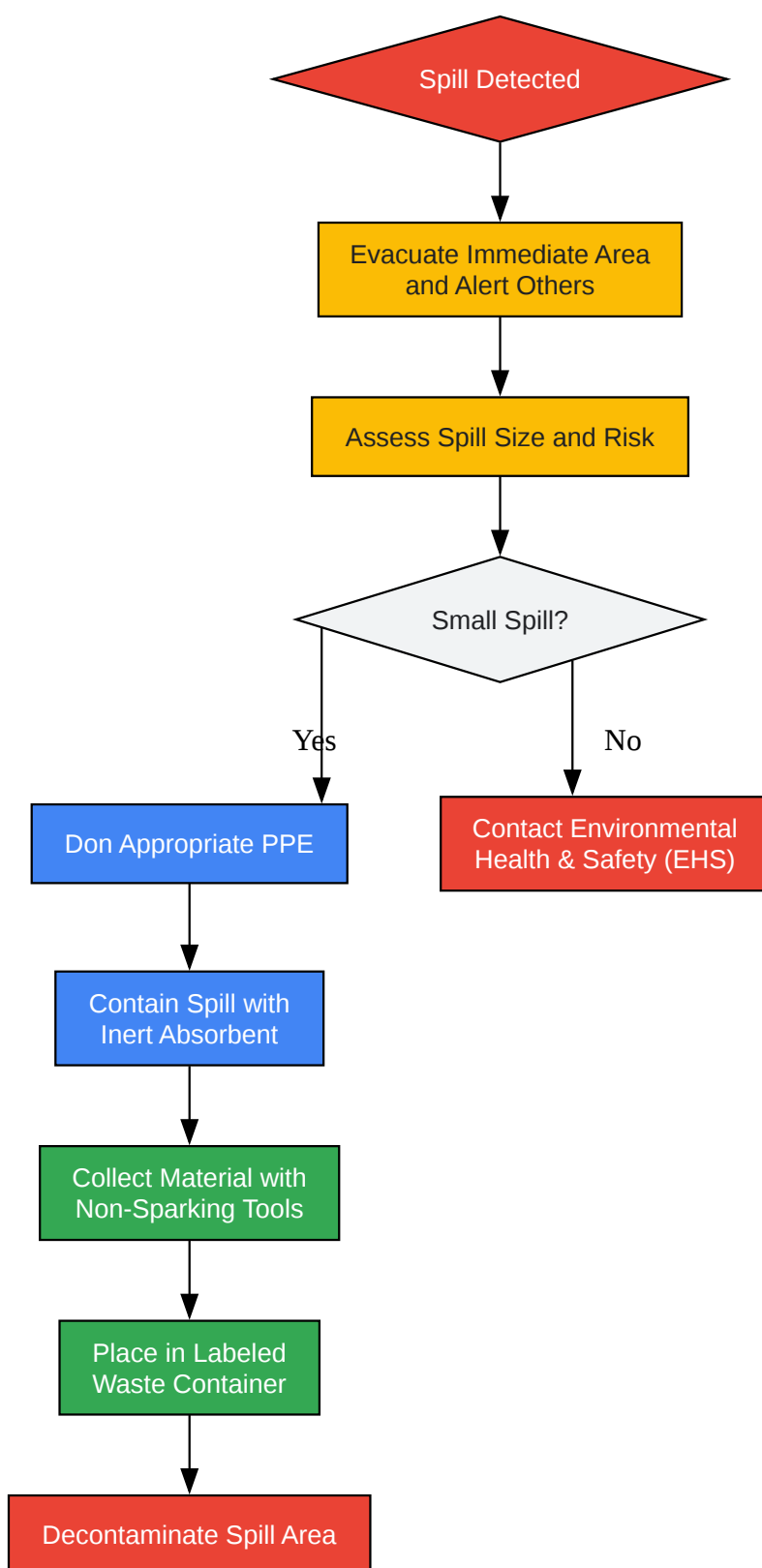
- The results are assessed in terms of the number of animals that die or show signs of toxicity at each dose level. The LD50 is estimated based on the observed mortality.

Visualizations



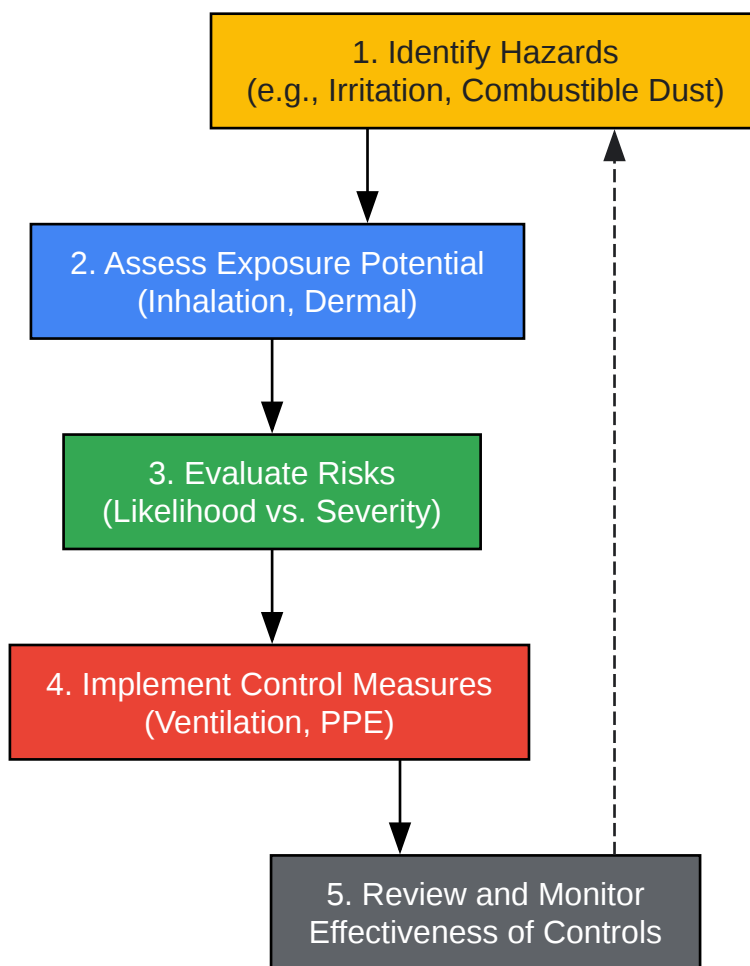
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Caption: A workflow for the safe handling of **Propylparaben-d7**.



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Caption: A procedure for responding to a **Propylparaben-d7** spill.



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Caption: A logical process for risk assessment when working with **Propylparaben-d7**.

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